

Surface Chemistry of Platinum-Tin Single Crystals: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Platinum;tin*

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This technical guide provides a comprehensive overview of the surface chemistry of platinum-tin (Pt-Sn) single crystals, a class of materials with significant catalytic and electrocatalytic applications. This document details the preparation, characterization, and reactive properties of these bimetallic surfaces, with a focus on their structure-activity relationships. Quantitative data is presented in structured tables for comparative analysis, and key experimental protocols and reaction pathways are visualized to facilitate understanding.

Introduction

Platinum-based catalysts are cornerstones in a myriad of industrial processes, from petroleum refining to pollution control and electrochemical energy conversion. The addition of tin to platinum has been shown to significantly enhance catalytic activity and selectivity for various reactions, including the oxidation of small organic molecules, which is of particular interest in the development of direct alcohol fuel cells. The use of well-defined single crystal surfaces provides a powerful platform for fundamental studies, allowing for the precise control of surface structure and composition, thereby enabling a deeper understanding of the underlying mechanisms at the atomic level. This guide will delve into the surface properties of Pt-Sn single crystal alloys, providing researchers with the necessary information to design and interpret experiments in this field.

Experimental Protocols

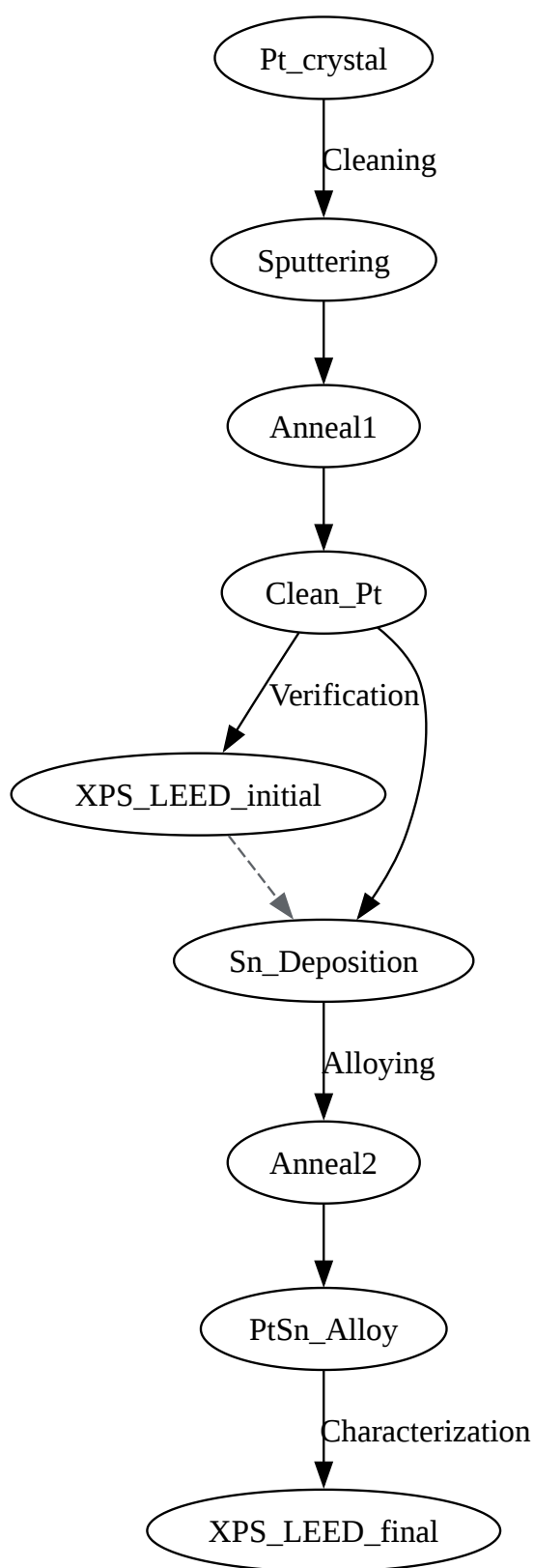
A foundational aspect of surface science is the ability to prepare and analyze atomically clean and well-ordered surfaces. The following sections outline the key experimental methodologies for the study of Pt-Sn single crystal surfaces.

Surface Preparation in Ultra-High Vacuum (UHV)

The preparation of pristine Pt-Sn single crystal surfaces is paramount for obtaining reproducible and meaningful experimental results. This process is typically carried out in an ultra-high vacuum (UHV) environment to prevent contamination.

Protocol for Pt-Sn/Pt(111) Surface Alloy Formation:

- **Substrate Preparation:** A Pt(111) single crystal is cleaned by cycles of Ar⁺ ion sputtering to remove surface impurities, followed by annealing at high temperatures (e.g., 1000 K) to restore a well-ordered surface. The cleanliness and order of the Pt(111) surface are verified by X-ray Photoelectron Spectroscopy (XPS) and Low-Energy Electron Diffraction (LEED), respectively.
- **Tin Deposition:** A controlled amount of tin is deposited onto the clean Pt(111) surface. This can be achieved through evaporation from a heated tin source. The amount of deposited tin is monitored using a quartz crystal microbalance.
- **Alloying:** The sample is then annealed at a high temperature (e.g., 1100 K) to induce the diffusion of Sn atoms into the Pt lattice and form an ordered surface alloy. The resulting surface structure is highly dependent on the initial Sn coverage and the annealing temperature.

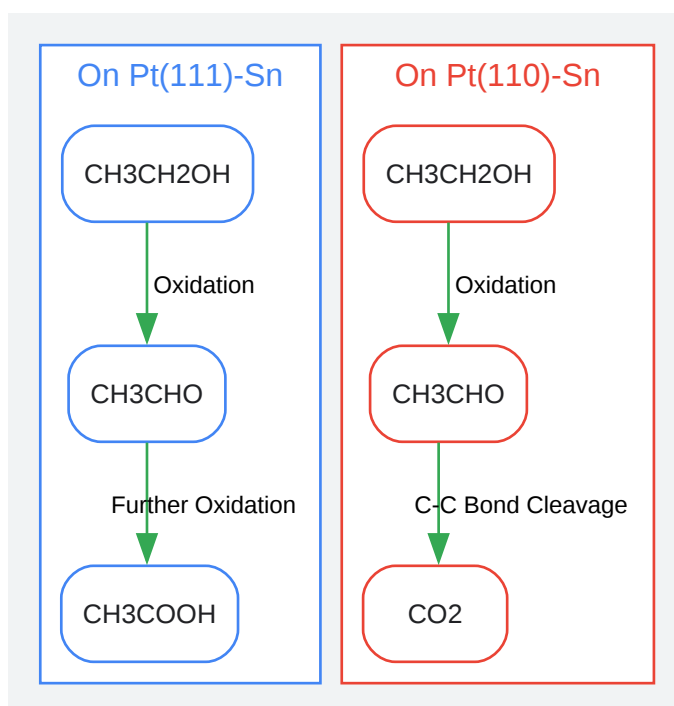


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Caption: Bifunctional mechanism for CO oxidation on a Pt-Sn surface.

Ethanol Oxidation

The electrooxidation of ethanol on Pt-Sn surfaces is a complex reaction with multiple pathways. The presence of tin is known to enhance the oxidation of ethanol to acetaldehyde and, on some surfaces, to promote the complete oxidation to CO₂ by facilitating the removal of poisoning intermediates like CO. [1][2] The reaction selectivity is highly dependent on the crystallographic orientation of the platinum surface.



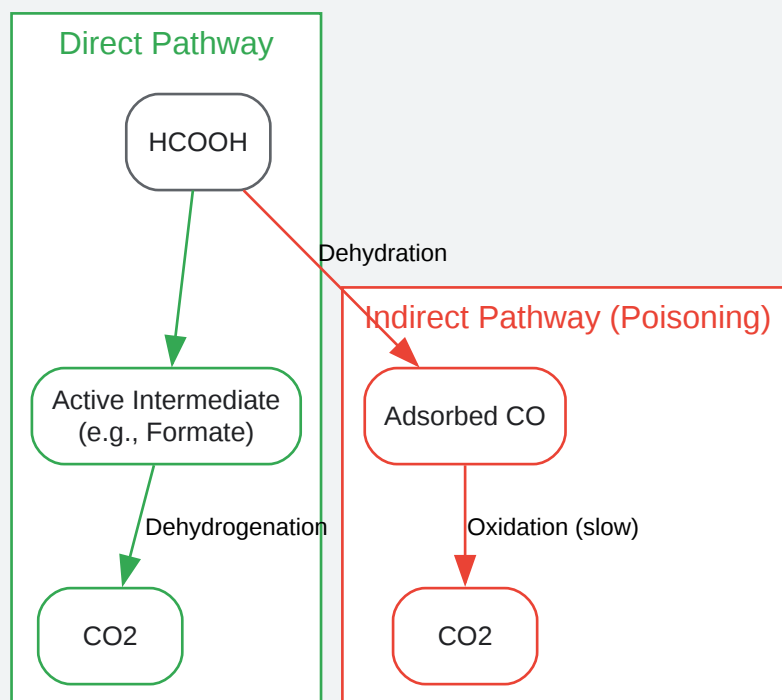
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Caption: Ethanol oxidation pathways on different Pt-Sn single crystal surfaces.

Formic Acid Oxidation

Formic acid oxidation on platinum-based catalysts proceeds through a dual pathway mechanism. The desired direct pathway involves the dehydrogenation of formic acid to produce CO₂. The indirect pathway, however, leads to the formation of adsorbed CO, a surface poison. The addition of Sn to Pt can suppress the indirect pathway by weakening the adsorption of CO and promoting its oxidative removal.

Dual pathway mechanism for formic acid oxidation on Pt-Sn surfaces.
Sn addition suppresses the indirect pathway.



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Caption: Dual pathway mechanism for formic acid oxidation on Pt-Sn surfaces.

Conclusion

The surface chemistry of platinum-tin single crystals is a rich and complex field with significant implications for catalysis and electrocatalysis. The precise control over surface structure and composition afforded by single crystal studies has been instrumental in elucidating the fundamental principles that govern the enhanced performance of these bimetallic catalysts. The addition of tin to platinum modifies the electronic structure, creates new active sites, and can facilitate reactions through bifunctional mechanisms. This guide has provided a detailed overview of the experimental methodologies, quantitative surface properties, and key reaction mechanisms relevant to Pt-Sn single crystal surfaces. It is anticipated that this information will serve as a valuable resource for researchers working to design the next generation of high-performance catalysts for a sustainable future.

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